

# troubleshooting common errors in QC1 data retrieval from ESO archive

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## Compound of Interest

Compound Name: *qc1*

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## ESO Archive QC1 Data Retrieval: Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals encountering issues with **QC1** data retrieval from the European Southern Observatory (ESO) archive.

## Frequently Asked Questions (FAQs)

A quick resource for common questions regarding **QC1** data and the ESO archive.

| Question   | Answer  |
|--|---|
| What is QC1 data?                                      | QC1 (Quality Control Level 1) data consists of quality checks on pipeline-processed calibration data. <sup>[1]</sup> It is used to monitor instrument stability and performance. <sup>[1]</sup> The quality is measured by numerical QC1 parameters. <sup>[1]</sup>   |
| How can I access QC1 data?                             | QC1 data can be accessed through web-based interfaces, including a master interface, a browser for table content, and a plotter. <sup>[2]</sup> These interfaces are considered to be in 'expert mode' and require some user familiarity with the instrument and data. <sup>[2]</sup> Direct access to the QC1 database is also possible using SQL statements. <sup>[3]</sup> |
| Are all data from the ESO Archive available worldwide? | Generally, science data from the ESO Archive are available to users worldwide after a proprietary period, which is typically one year. <sup>[4]</sup> Calibration files, however, are not subject to a proprietary period and are immediately accessible. <sup>[4]</sup>  |
| How can I check the quality of a science observation?  | For Service Mode runs, it is recommended to first check the associated Night Log file that is provided with each science frame. <sup>[5]</sup> This log contains comments on any issues that may have occurred during the observation, such as instrument problems, and information about the ambient conditions like seeing and transparency. <sup>[5]</sup>                 |
| What is the maximum number of files I can request?     | The maximum number of files that can be requested via the Download Portal is currently 20,000 files per request. <sup>[5]</sup>   |
| I have problems untarring .tar files.                  | If you encounter issues while untarring a file, a colon ":" in a filename might be misinterpreted by your system. <sup>[4]</sup> You can try using the --force-   |

local option with the tar command.<sup>[4]</sup> For  
example: `tar -xvf FILENAME.tar --force-local`.<sup>[4]</sup>

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## Troubleshooting Guides

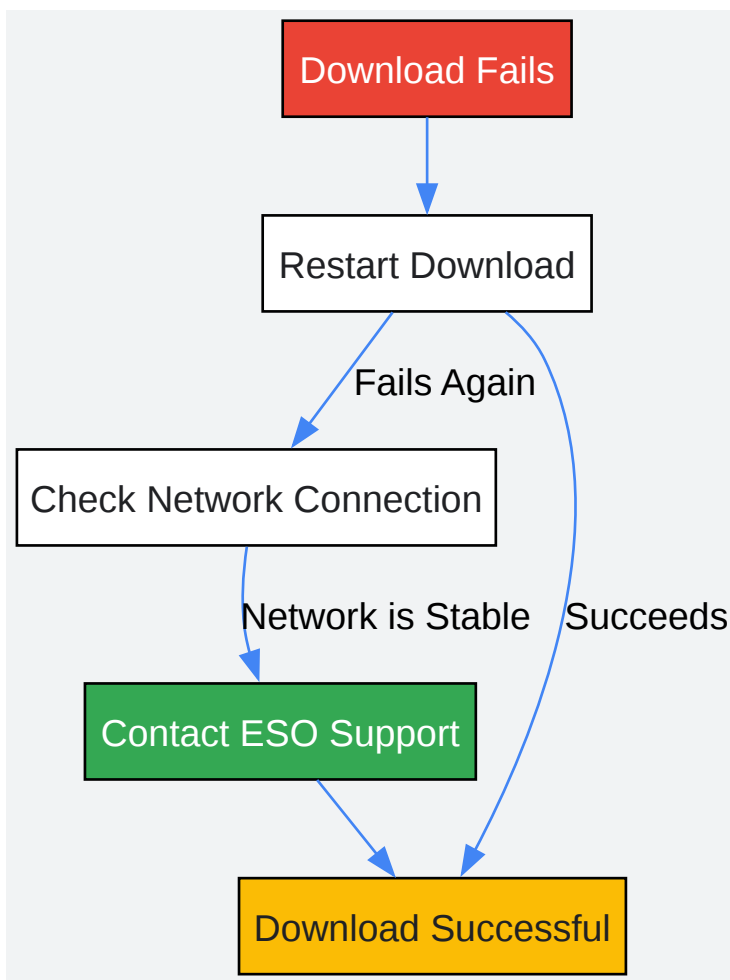
Step-by-step solutions for common problems encountered during **QC1** data retrieval.

### Issue 1: File Download Fails

If you are experiencing a failed file download, it could be due to a temporary system outage or a network issue.<sup>[5]</sup><sup>[6]</sup>

Recommended Steps:

- Restart the download: The first step is to try restarting the download for the specific file that failed.<sup>[5]</sup><sup>[6]</sup>
- Check your network connection: Ensure you have a stable internet connection.
- Contact ESO support: If the download continues to fail, you can contact ESO support for assistance via their support portal.<sup>[5]</sup><sup>[6]</sup>



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Caption: Troubleshooting workflow for a failed file download.

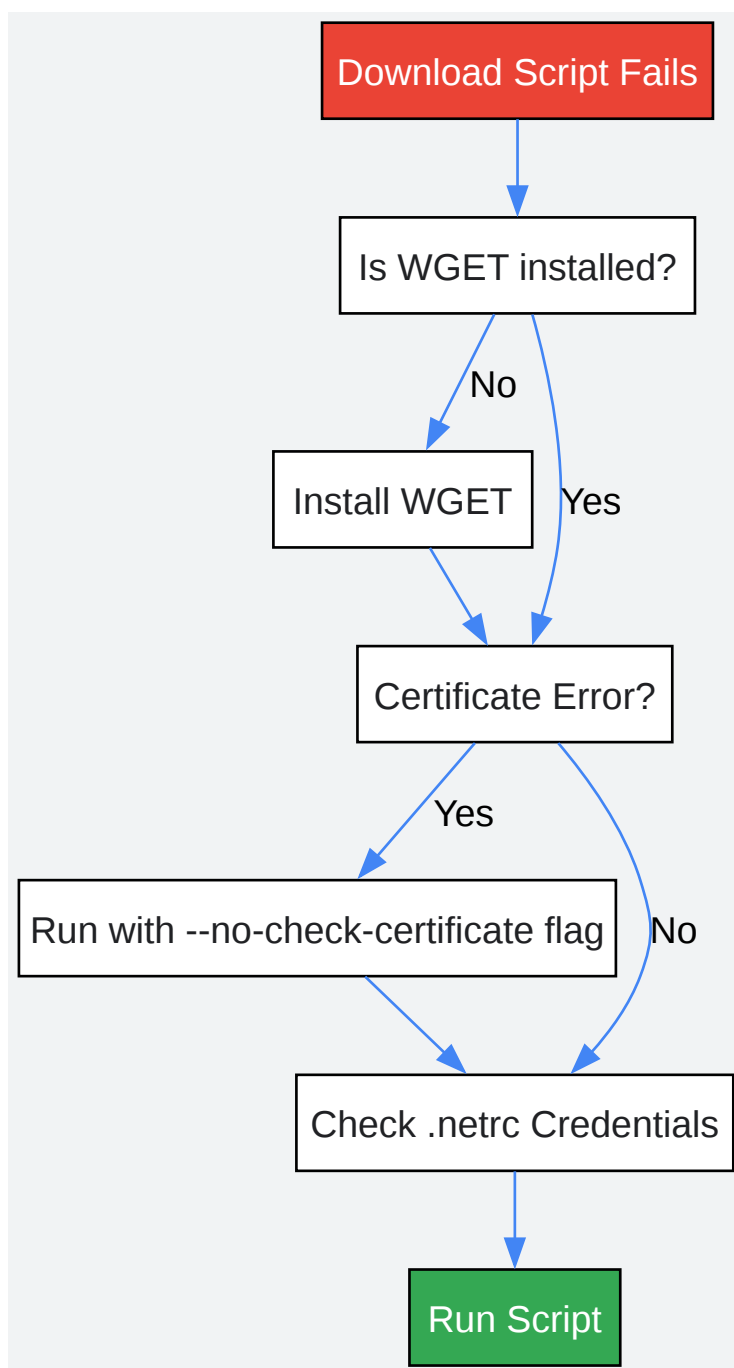
## Issue 2: Download Script Not Working

The download scripts provided by the ESO archive are based on the WGET file transfer tool.<sup>[5]</sup> These scripts may not work out-of-the-box on all operating systems.

Troubleshooting Steps:

- Verify WGET installation: WGET is usually installed by default on Linux systems, but not always on macOS or Windows.<sup>[5]</sup> Ensure that WGET is installed and accessible from your command line.

- Handle certificate errors: If the script returns an error message mentioning ...use '--no-check-certificate', you can run the script with the -d "--no-check-certificate" flag.[\[7\]](#)
- Manage credentials:
  - The script will prompt for your password by default.[\[7\]](#)
  - To avoid this, you can create a .netrc file in your home directory with your login credentials.[\[7\]](#)
  - A download will fail if the credentials in the .netrc file are incorrect.[\[5\]](#)



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Caption: Steps to troubleshoot issues with ESO download scripts.

### Issue 3: "Reliable source serving corrupt data" Error

This error message can sometimes appear during the download process. While more commonly associated with other ESO software, the underlying causes can be relevant.

#### Potential Solutions:

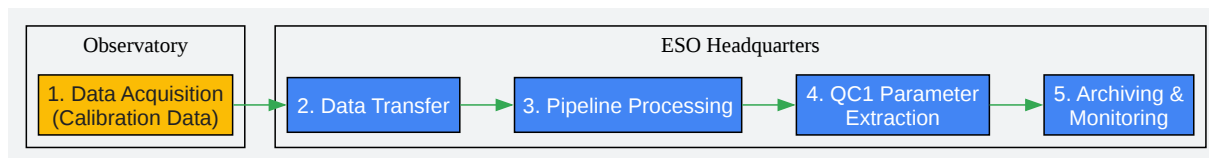
- Repair the launcher/downloader: If a repair option is available for your download tool, use it.
- Check DNS settings: Some users have reported that changing their DNS servers (e.g., to Google's DNS: 8.8.8.8 and 8.8.4.4) can resolve the issue.
- Use a different network: The problem might be related to your Internet Service Provider (ISP), so trying a different network, such as a mobile hotspot, could provide a workaround.

## Experimental Protocols

While specific experimental protocols are defined by the researchers conducting the observations, the processing of calibration data to generate **QC1** parameters follows standardized procedures at ESO.

#### **QC1** Data Generation Methodology:

- Data Acquisition: Calibration data are taken at the observatory, mostly during the daytime, with some twilight and nighttime calibrations.[\[1\]](#)
- Data Transfer: The acquired calibration data are transferred from the observatory to the ESO headquarters archive within minutes.[\[1\]](#)
- Data Processing: The calibration data are then processed incrementally at ESO Headquarters using science-grade reduction pipelines.[\[1\]](#)[\[5\]](#)
- Parameter Extraction: Quality information is extracted from the processed data into **QC1** parameters.[\[1\]](#)
- Archiving and Monitoring: The **QC1** parameters are archived and made available through the **QC1** database interface.[\[1\]](#) They are also used for monitoring the instrument's health and performance over time.[\[1\]](#)



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Caption: Workflow for the generation of **QC1** data at ESO.

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## References

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